

Personal protective equipment for handling (R)-MLT-985

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Compound of Interest

Compound Name: (R)-MLT-985

Cat. No.: B15620862

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Essential Safety and Handling Guide for (R)-MLT-985

This guide provides critical safety and logistical information for the handling and disposal of **(R)-MLT-985**, a potent and selective allosteric MALT1 protease inhibitor.[1][2][3][4] Due to its potent biological activity, all personnel must adhere to these strict safety protocols to minimize exposure and ensure a safe laboratory environment. This compound is intended for research use only.[5]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **(R)-MLT-985**. The following PPE must be worn at all times in the designated handling area.

- **Eye Protection:** Chemical safety goggles with side shields are required to protect against splashes and airborne particles.[6]
- **Hand Protection:** Nitrile gloves are essential. For prolonged handling or when there is a risk of direct contact, double-gloving is recommended.[6][7][8] Gloves must be changed immediately if they become contaminated.[6][7]
- **Body Protection:** A fully buttoned lab coat must be worn.[6] For procedures with a higher risk of generating aerosols or splashes, a disposable gown should be considered.

- Respiratory Protection: When handling the solid compound (e.g., weighing) or performing any procedure that may generate dust or aerosols, a NIOSH-approved respirator is necessary.^[6] All handling of the solid form should occur in a certified chemical fume hood.^[6]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is critical to minimize the risk of exposure and contamination.

2.1. Preparation and Weighing:

- Designate a specific area within a chemical fume hood for handling **(R)-MLT-985**.
- Ensure all necessary equipment (e.g., spatulas, weigh boats, vials) is clean and readily available within the hood.
- Carefully weigh the required amount of the compound, taking care to minimize the creation of dust.^[6]
- Clean the weighing area and all equipment thoroughly with an appropriate solvent (e.g., 70% ethanol) after use.

2.2. Dissolving the Compound:

- **(R)-MLT-985** is soluble in DMSO.^[5]
- Add the solvent to the vial containing the pre-weighed compound.
- Cap the vial securely before agitating or vortexing to dissolve the compound.
- If heating is required to aid dissolution, use a controlled heating block and ensure adequate ventilation.

2.3. Experimental Use:

- Clearly label all solutions containing **(R)-MLT-985** with the compound name, concentration, solvent, and date of preparation.
- When performing experiments, ensure that all procedures are conducted in a manner that minimizes the generation of aerosols or splashes.
- Work over a disposable absorbent bench protector to contain any potential spills.

Disposal Plan

All waste materials contaminated with **(R)-MLT-985** must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.

- Solid Waste: Contaminated solid waste, including gloves, weigh boats, pipette tips, and disposable gowns, should be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a sealed, properly labeled hazardous liquid waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- Decontamination: All non-disposable equipment and work surfaces should be decontaminated after use.

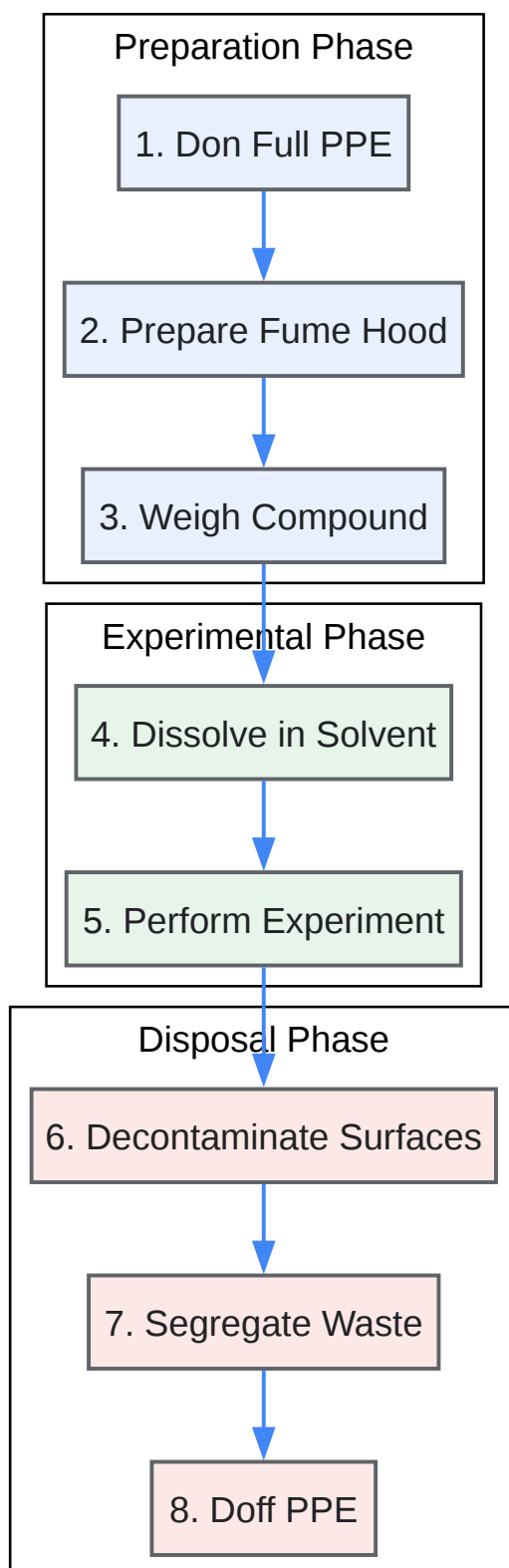
Quantitative Data Summary

The following table summarizes key quantitative data for **(R)-MLT-985**.

Property	Value	Source
Molecular Formula	C17H15Cl2N9O2	[1][2]
Molecular Weight	448.27 g/mol	[2][5]
CAS Number	1832577-07-7	[1][2]
IC50 (MALT1)	3 nM	[1][2][3]
IC50 (IL-2 in Jurkat cells)	20 nM	[1][2]
Appearance	Solid powder	[2][5]
Storage (Solid)	-20°C (long-term)	[1][5]
Storage (In Solvent)	-80°C (up to 6 months), -20°C (up to 1 month)	[2][3]

Experimental Workflow and Safety Diagram

The following diagram illustrates the standard workflow for safely handling **(R)-MLT-985**, from preparation to disposal.



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